

Thiotraniliprole Formulation Development for Agricultural Use: Application Notes and Protocols

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Compound of Interest

Compound Name: *Thiotraniliprole*

Cat. No.: *B15141094*

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Abstract

Thiotraniliprole is a systemic insecticide belonging to the anthranilic diamide class, which is effective against a broad spectrum of chewing pests in various agricultural crops.[1][2] Its mode of action involves the disruption of calcium regulation in the muscle cells of target insects by acting on the ryanodine receptors, leading to paralysis and death.[2][3] This document provides detailed application notes and protocols for the development of **Thiotraniliprole** formulations for agricultural use, with a focus on suspension concentrates. It includes a summary of key data, experimental protocols, and visualizations to guide researchers in this field.

Introduction to Thiotraniliprole

Thiotraniliprole is a potent insecticide that offers both preventative and curative control of major agricultural pests.[2] It is classified by the Insecticide Resistance Action Committee (IRAC) as a Group 28 insecticide.[1][4] The active ingredient is effective through both contact and ingestion, and its systemic properties ensure it is translocated throughout the plant, providing protection to all plant parts.[5][6]

Key Properties of the Diamide Class (as represented by Tetraniliprole):

Property	Value	Reference
Chemical Class	Anthranilic Diamide	[1]
Mode of Action	Ryanodine Receptor Modulator	[1][3]
Physical State	Beige, solid powder (purified active ingredient)	[4]
Water Solubility	Low	[4]
Log P (n-octanol/water)	2.6 (at pH 4 and 7)	[4]
Dissociation Constant (pKa)	9.1	[4]

Thiotraniliprole Formulations in Agriculture

The development of stable and effective formulations is crucial for the successful application of **Thiotraniliprole** in an agricultural setting. Due to its low water solubility, suspension concentrate (SC) formulations are a common and effective choice.[2][7]

Common Formulation Types for Diamide Insecticides:

Formulation Type	Description	Key Advantages
Suspension Concentrate (SC)	A stable suspension of the solid active ingredient in water.	Good dispersion, ease of handling, reduced dust exposure. [2] [7]
Flowable Suspension (FS)	A type of suspension concentrate specifically for seed treatment.	Adheres well to seeds, provides early-season protection. [1]
Oil Dispersion (OD)	A suspension of the active ingredient in oil.	Enhanced rainfastness and leaf penetration. [8]
Water-Dispersible Granules (WDG)	Granules that disintegrate and disperse in water.	Reduced dust, easy to measure and handle.
Microcapsule Formulation	The active ingredient is encapsulated in a polymer shell.	Controlled release, improved stability, and reduced environmental impact. [9] [10]

Experimental Protocols

Preparation of a Thiotraniliprole Suspension Concentrate (SC) Formulation

This protocol outlines the general steps for preparing a laboratory-scale batch of a **Thiotraniliprole** SC formulation.

Materials:

- **Thiotraniliprole** technical grade (active ingredient)
- Wetting agent (e.g., sodium dodecylbenzenesulfonate)
- Dispersing agent (e.g., lignosulfonate or polycarboxylate)
- Antifreeze agent (e.g., propylene glycol)
- Antifoaming agent (e.g., silicone-based)

- Thickening agent (e.g., xanthan gum)

- Biocide

- Deionized water

Equipment:

- High-shear mixer
- Bead mill
- Particle size analyzer
- Viscometer
- pH meter
- Stability testing chambers (for temperature and humidity control)

Procedure:

- Aqueous Phase Preparation: In a suitable vessel, combine the deionized water, wetting agent, dispersing agent, and antifreeze agent. Mix until all components are fully dissolved.
- Milling: While stirring the aqueous phase, slowly add the **Thiotraniliprole** technical powder. Continue mixing until a homogenous slurry is formed.
- Wet Milling: Transfer the slurry to a bead mill. Mill the suspension until the desired particle size distribution is achieved (typically a median particle size of 2-5 μm). Monitor the particle size throughout the milling process.
- Final Formulation: Transfer the milled concentrate to a mixing vessel. Add the thickening agent, antifoaming agent, and biocide while stirring gently. Continue to mix until the formulation is uniform.
- Quality Control: Measure and record the final pH, viscosity, and particle size distribution of the formulation.

Evaluation of Formulation Stability

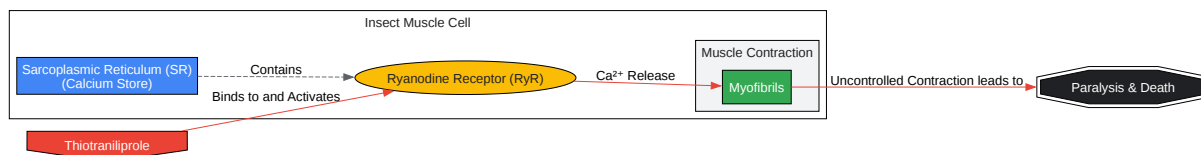
Objective: To assess the physical and chemical stability of the developed **Thiotraniliprole SC** formulation under accelerated storage conditions.

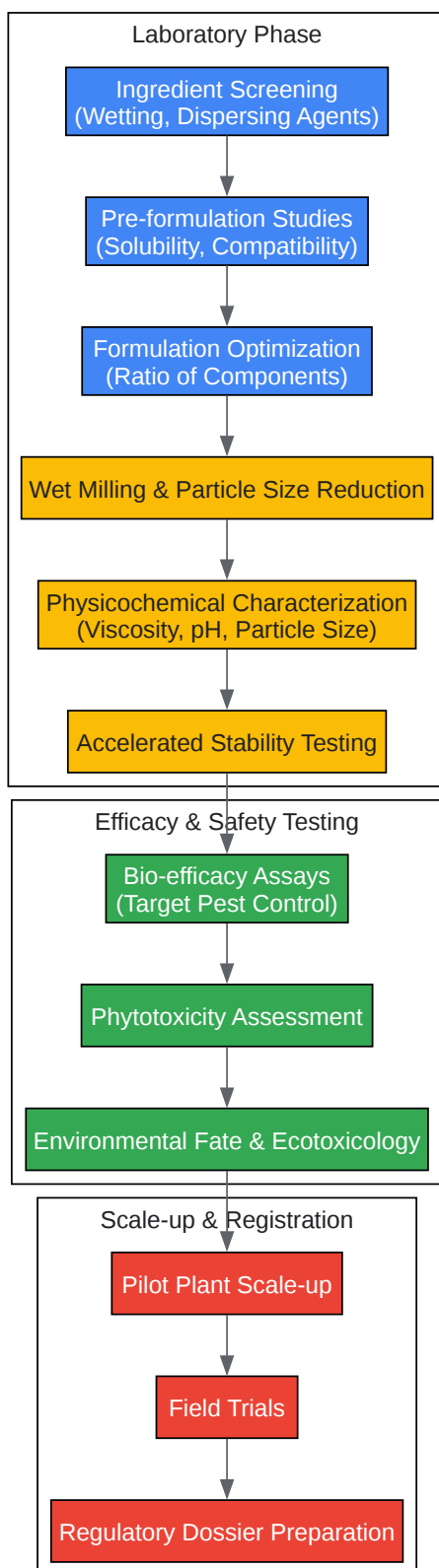
Procedure:

- **Sample Preparation:** Dispense 50 mL of the SC formulation into sealed, airtight containers.
- **Accelerated Storage:** Place the containers in a stability chamber at 54°C for 14 days (as per CIPAC guidelines for accelerated storage testing).
- **Analysis:** After the storage period, allow the samples to return to room temperature.
- **Physical Evaluation:** Visually inspect the samples for any signs of phase separation, crystal growth, or caking.
- **Chemical Analysis:** Determine the concentration of the active ingredient using a suitable analytical method (e.g., HPLC) to assess for any degradation.
- **Particle Size Analysis:** Re-measure the particle size distribution to check for any significant changes.
- **Suspensibility Test:** Determine the suspensibility of the formulation according to standard methods (e.g., CIPAC MT 184).

Visualizations

Mode of Action: Thiotraniliprole Signaling Pathway





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